

(+)-Di-p-toluoyl-D-tartaric Acid CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (+)-Di-p-toluoyl-D-tartaric Acid

Cat. No.: B7777039

[Get Quote](#)

An In-depth Technical Guide to (+)-Di-p-toluoyl-D-tartaric Acid

For researchers, scientists, and drug development professionals, **(+)-Di-p-toluoyl-D-tartaric acid** is a crucial chiral resolving agent. This guide provides comprehensive data on its chemical properties, applications, and relevant experimental protocols.

Core Chemical Data

(+)-Di-p-toluoyl-D-tartaric acid is commercially available in both anhydrous and monohydrate forms. The key identifiers and molecular weights for each are distinct and essential for accurate experimental design and stoichiometric calculations.

Form	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Anhydrous	32634-68-7	C ₂₀ H ₁₈ O ₈	386.35[1][2]
Monohydrate	71607-31-3	C ₂₀ H ₂₀ O ₉	404.37[3][4]

Applications in Chiral Resolution

(+)-Di-p-toluoyl-D-tartaric acid is widely employed in the separation of enantiomers, a critical step in the development of stereochemically pure pharmaceuticals. Its utility stems from its ability to form diastereomeric salts with racemic mixtures of bases, such as amines. These

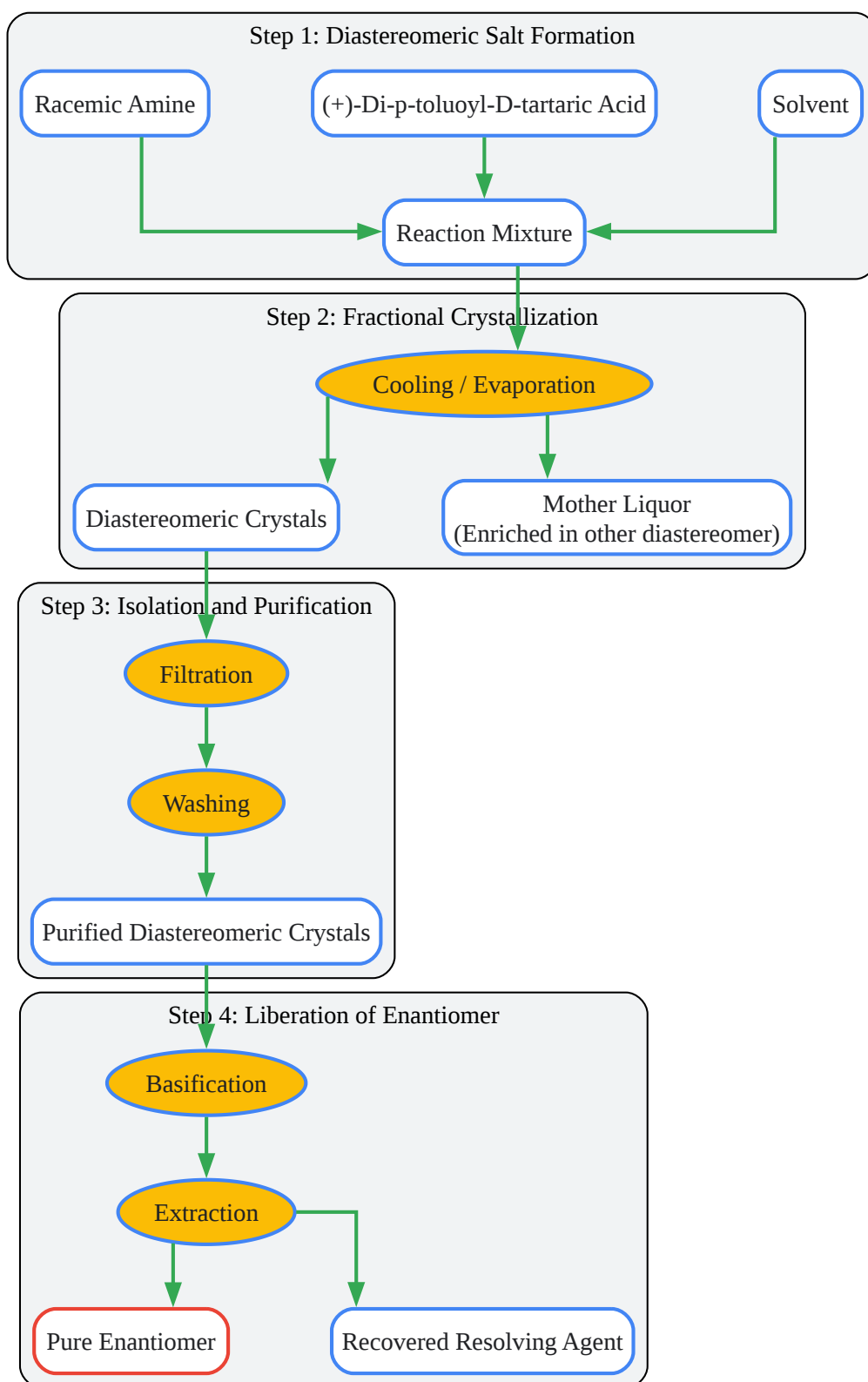
diastereomeric salts exhibit different physical properties, most notably solubility, which allows for their separation by fractional crystallization.

A common application is in the resolution of racemic amines. The process typically involves the following steps:

- **Salt Formation:** The racemic amine is reacted with **(+)-di-p-toluoyl-D-tartaric acid** in a suitable solvent. This results in the formation of two diastereomeric salts.
- **Fractional Crystallization:** Due to differences in solubility, one of the diastereomeric salts will preferentially crystallize out of the solution upon cooling or solvent evaporation.
- **Isolation and Purification:** The crystallized salt is isolated by filtration.
- **Liberation of the Enantiomer:** The purified diastereomeric salt is then treated with a base to liberate the desired enantiomer of the amine, and the chiral resolving agent can be recovered and recycled.

Experimental Workflow: Chiral Resolution of a Racemic Amine

The following diagram illustrates a typical workflow for the chiral resolution of a racemic amine using **(+)-di-p-toluoyl-D-tartaric acid**.



[Click to download full resolution via product page](#)

Caption: Workflow for Chiral Resolution of Amines.

Synthesis Protocol

A general procedure for the synthesis of (+)-D-di-p-toluoyltartaric acid involves the reaction of D-tartaric acid with p-toluoyl chloride.

Materials:

- D-tartaric acid
- Toluene
- Copper sulfate (catalyst)
- p-Toluoyl chloride

Procedure:

- A mixture of D-tartaric acid and toluene is prepared in a three-necked flask.
 - A catalytic amount of copper sulfate is added to the mixture with stirring.
 - p-Toluoyl chloride is slowly added dropwise over a period of several hours.
 - The reaction is allowed to proceed for an extended period after the addition is complete.
 - Upon completion, the mixture is separated, typically by centrifugation, to isolate the product.
- [1]

This technical guide provides a foundational understanding of **(+)-di-p-toluoyl-D-tartaric acid** for its effective application in research and development. For specific applications, further optimization of solvent systems, temperature, and stoichiometry is recommended.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,3-Di-O-para-toluoyl-D-tartaric acid | 32634-68-7 [chemicalbook.com]
- 2. O,O'-DI-p-TOLUOYL-D-TARTARIC ACID ANHYDROUS Extra Pure, C₂₀H₁₈O₈ | Loba Chemie Pvt. Ltd. India [lobachemie.com]
- 3. 二对甲苯酰基-D-酒石酸 一水合物 98% | Sigma-Aldrich [sigmaaldrich.com]
- 4. Di-p-toluoyl-D-tartaric acid monohydrate | C₂₀H₂₀O₉ | CID 12297759 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [(+)-Di-p-toluoyl-D-tartaric Acid CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7777039#di-p-toluoyl-d-tartaric-acid-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com